

# Proper Disposal Procedures for 2'-Deoxy-NAD<sup>+</sup>

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## Compound of Interest

Compound Name: 2'-Deoxy-NAD<sup>+</sup>

Cat. No.: B150497

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Disclaimer: 2'-Deoxy-nicotinamide adenine dinucleotide (**2'-Deoxy-NAD<sup>+</sup>**) is a specialized chemical for research use. While its close analog, nicotinamide adenine dinucleotide (NAD<sup>+</sup>), is not classified as a hazardous substance, specific safety and disposal data for **2'-Deoxy-NAD<sup>+</sup>** is limited. The following procedures are based on best practices for handling similar non-hazardous laboratory chemicals and information derived from Safety Data Sheets (SDS) for NAD<sup>+</sup> and related compounds. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance and regulatory requirements in your area.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety glasses and gloves. Handle solid **2'-Deoxy-NAD<sup>+</sup>** in a well-ventilated area to avoid inhalation of dust.

## Hazard Profile of Structurally Similar Compounds

The hazard profile for **2'-Deoxy-NAD<sup>+</sup>** is extrapolated from the Safety Data Sheets of NAD<sup>+</sup> and 2'-Deoxyadenosine. This information should be used as a guideline for safe handling and disposal.

Hazard Category	Classification and Precautionary Statements	Source Analogue(s)
Acute Toxicity (Oral)	Category 4: Harmful if swallowed. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.	2'-Deoxyadenosine monohydrate
Skin Irritation	Category 2: Causes skin irritation. H315: Causes skin irritation.	NAD+ (free acid)
Eye Irritation	Category 2A: Causes serious eye irritation. H319: Causes serious eye irritation.	NAD+ (free acid)
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation. H335: May cause respiratory irritation.	NAD+ (free acid)

## Step-by-Step Disposal Procedures

The appropriate disposal method for **2'-Deoxy-NAD+** depends on its physical state and whether it is mixed with other hazardous materials.

### Procedure 1: Disposal of Solid 2'-Deoxy-NAD+ Waste

This procedure applies to expired or unused solid **2'-Deoxy-NAD+**.

- Containerization: Ensure the solid **2'-Deoxy-NAD+** is in a sealed, clearly labeled container.
- Labeling: If the original container is used, deface or remove the original label to avoid confusion. Create a new label that clearly identifies the contents as "**2'-Deoxy-NAD+** for

disposal."

- **Secondary Containment:** Place the sealed container into a secondary container, such as a sturdy cardboard box.
- **Waste Stream:** Dispose of the container in the designated non-hazardous solid laboratory waste stream. Do not dispose of it in general laboratory trash cans that are handled by custodial staff.

## Procedure 2: Disposal of Aqueous Solutions of 2'-Deoxy-NAD<sup>+</sup>

This procedure is for dilute, aqueous solutions of **2'-Deoxy-NAD<sup>+</sup>** that are not contaminated with other hazardous substances.

- **Verification:** Confirm that the solution contains only **2'-Deoxy-NAD<sup>+</sup>** and water, with no other hazardous chemicals.
- **Dilution:** While not always necessary for non-hazardous materials, it is good practice to ensure the solution is dilute.
- **Sanitary Sewer Disposal:** Pour the aqueous solution down the drain with a copious amount of cold water (a guideline is a 20-fold excess of water). This should be done in a designated laboratory sink.
- **Flushing:** Continue to run cold water for at least one minute after pouring the solution to ensure it is thoroughly flushed through the plumbing.
- **Record Keeping:** If required by your institution, log the disposal in the laboratory's waste disposal records.

## Procedure 3: Disposal of Contaminated Materials

This procedure applies to labware (e.g., pipette tips, gloves, centrifuge tubes) and cleaning materials (e.g., absorbent pads) contaminated with **2'-Deoxy-NAD<sup>+</sup>**.

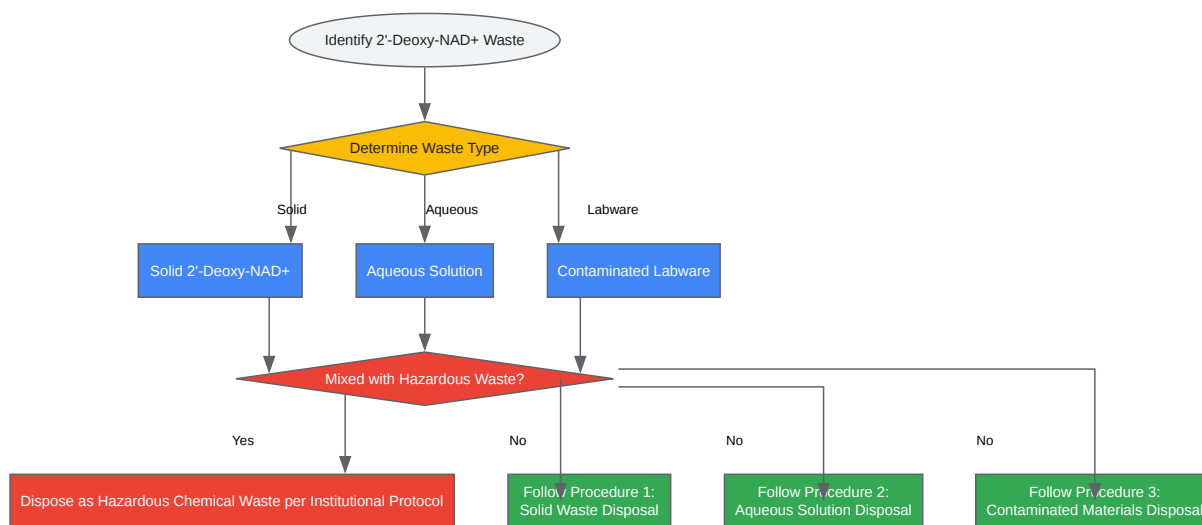
- **Segregation:** If the materials are contaminated with other hazardous substances (e.g., solvents, other chemicals), they must be disposed of as hazardous waste according to your

institution's guidelines.

- Non-Hazardous Contamination: If materials are only contaminated with **2'-Deoxy-NAD<sup>+</sup>**, they can be considered non-hazardous solid waste.
- Containerization: Place the contaminated materials in a sealed bag or a designated solid waste container within the laboratory.
- Disposal: Dispose of the sealed bag or container in the designated non-hazardous solid laboratory waste stream.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2'-Deoxy-NAD<sup>+</sup>**.



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Caption: Decision workflow for **2'-Deoxy-NAD<sup>+</sup>** disposal.

This document is intended for informational purposes only and does not supersede local, state, or federal regulations, nor the specific guidelines of your institution. Always prioritize safety and consult with your EHS department for authoritative guidance.

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